

Personal protective equipment for handling Ethyl 7-bromoheptanoate

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Compound of Interest

Compound Name: Ethyl 7-bromoheptanoate

Cat. No.: B1580616

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Essential Safety and Handling Guide for Ethyl 7-bromoheptanoate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Ethyl 7-bromoheptanoate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ethyl 7-bromoheptanoate** is provided below.

Property	Value
Molecular Formula	C9H17BrO2
Molecular Weight	237.13 g/mol [1][2]
Appearance	Colorless to almost colorless clear liquid
Melting Point	29 °C (lit.)
Boiling Point	112 °C at 7 hPa (lit.)[3]
Density	1.217 g/cm3 at 25 °C[3]
Flash Point	113 °C (closed cup)[3]
Storage Temperature	Store refrigerated at 2-8°C[4]

Hazard Identification and Precautionary Measures

Ethyl 7-bromoheptanoate is classified as a hazardous substance. The following table summarizes its hazard classifications and the corresponding precautionary statements.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.[1][3]	P264: Wash skin thoroughly after handling.[3][5] P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][5] P302+P352: IF ON SKIN: Wash with plenty of water. P332+P317: If skin irritation occurs: Get medical help.[1]
				P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][5] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation) (Category 3)	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.[1][3]	P261: Avoid breathing dust/fume/gas/mi st/vapours/spray. [3][5] P271: Use only outdoors or in a well- ventilated area. [3][5] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[5]
Harmful if swallowed, in contact with skin or if inhaled	GHS07 (Exclamation Mark)	Warning	H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled.[5]	P270: Do not eat, drink or smoke when using this product.[5] P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. [5]

Personal Protective Equipment (PPE)

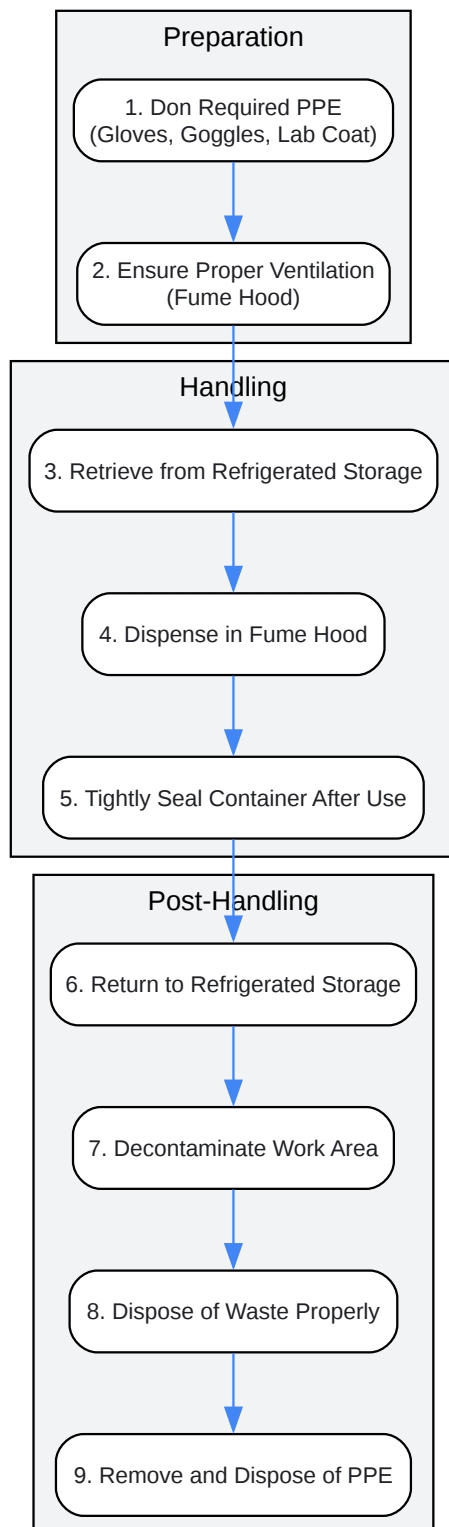
Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [6] [7] [8]
Skin Protection	Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching glove's outer surface) to avoid skin contact with this product. Dispose of contaminated gloves after use. Wear appropriate protective clothing to prevent skin exposure. [6] [7]
Respiratory Protection	Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. A dust mask type N95 (US) or a type ABEK (EN14387) respirator filter is recommended. [7]

Handling and Storage Workflow

The following diagram outlines the standard operating procedure for handling and storing **Ethyl 7-bromoheptanoate**.

Workflow for Handling Ethyl 7-bromoheptanoate



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Caption: Standard workflow for handling **Ethyl 7-bromoheptanoate**.

Operational Plans

Accidental Release Measures In case of a spill, immediately evacuate the area. Use personal protective equipment, including respiratory protection.[3] Avoid breathing vapors, mist, or gas.[7] Absorb the spill with inert material such as vermiculite, sand, or earth and place it in a suitable, closed container for disposal.[7] Prevent the spill from entering drains.[6]

First Aid Measures

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[3]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[3]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[3]

Disposal Plan

Dispose of **Ethyl 7-bromoheptanoate** and its contaminated packaging as special waste.[6] This should be done in consultation with a licensed disposal company and in accordance with local, state, and federal regulations.[6] Do not dispose of the chemical as unused product.[3] Contaminated packaging should be disposed of as unused product.[6]

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